

Spectroscopic Characterization of 2-(ethylthio)-6-methyl-4-pyrimidinol: A Technical Guide

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Compound of Interest

Compound Name:	4-Pyrimidinol, 2-(ethylthio)-6-methyl-
CAS No.:	3019-18-9
Cat. No.:	B1436523

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This in-depth technical guide provides a comprehensive overview of the spectroscopic characterization of 2-(ethylthio)-6-methyl-4-pyrimidinol, a pyrimidine derivative with potential applications in the pharmaceutical and agricultural industries.^[1] This document is intended for researchers, scientists, and drug development professionals, offering both theoretical grounding and practical insights into the analytical methodologies required to confirm the structure and purity of this compound. While direct spectroscopic data for this specific molecule is not widely published, this guide synthesizes information from closely related analogs to present a robust predictive analysis.

Introduction to 2-(ethylthio)-6-methyl-4-pyrimidinol

2-(ethylthio)-6-methyl-4-pyrimidinol, with the molecular formula C₇H₁₀N₂OS, belongs to the pyrimidinone class of heterocyclic compounds.^[1] Its structure, featuring a pyrimidine core substituted with an ethylthio group, a methyl group, and a hydroxyl group, suggests potential biological activity.^[1] Accurate structural elucidation and purity assessment are paramount for

any further investigation into its properties and applications. This is achieved through a combination of spectroscopic techniques, each providing a unique piece of the structural puzzle.

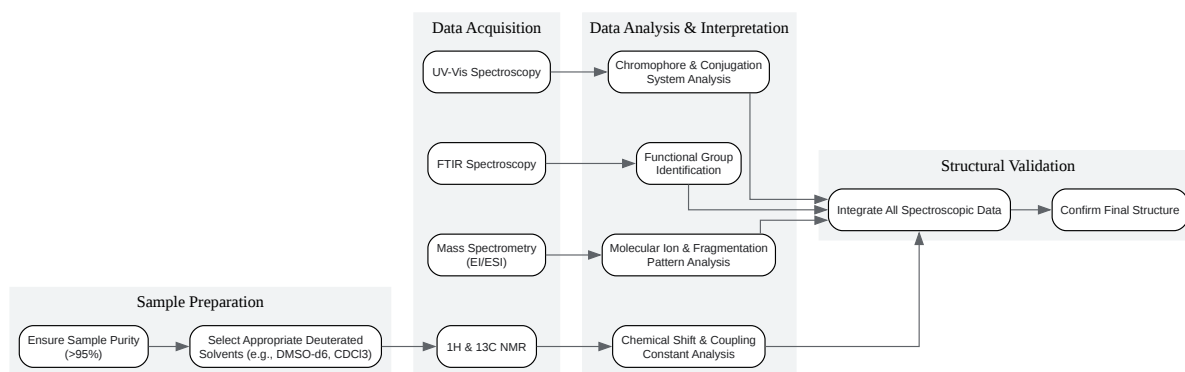
Physicochemical Properties:

Property	Value
Molecular Formula	C7H10N2OS
Molecular Weight	170.23 g/mol
Melting Point	145 °C
Boiling Point	274.4°C at 760 mmHg
Density	1.25 g/cm ³
pKa	8.34 ± 0.50 (Predicted)
Data sourced from LookChem[1]	

The following sections will delve into the expected spectroscopic data from Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Infrared (IR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy.

Analytical Workflow: A Holistic Approach

The comprehensive characterization of 2-(ethylthio)-6-methyl-4-pyrimidinol necessitates a multi-faceted analytical approach. The following workflow outlines the logical progression from sample preparation to data integration, ensuring a thorough and validated structural confirmation.



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Caption: A typical workflow for the spectroscopic characterization of a novel compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For 2-(ethylthio)-6-methyl-4-pyrimidinol, both ¹H and ¹³C NMR would be essential.

¹H NMR Spectroscopy

The ¹H NMR spectrum will provide information on the number of different types of protons, their chemical environment, and their proximity to other protons.

Predicted ¹H NMR Data (in DMSO-d₆):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~12.0 - 13.0	br s	1H	N-H	The acidic proton on the pyrimidine ring is expected to be a broad singlet at a downfield chemical shift.
~5.8 - 6.0	s	1H	C ₅ -H	The vinyl proton on the pyrimidine ring is expected to be a singlet in this region.
~3.1 - 3.3	q	2H	-S-CH ₂ -CH ₃	The methylene protons of the ethyl group will be a quartet due to coupling with the methyl protons.
~2.2 - 2.4	s	3H	C ₆ -CH ₃	The methyl protons attached to the pyrimidine ring are expected to be a singlet.
~1.2 - 1.4	t	3H	-S-CH ₂ -CH ₃	The terminal methyl protons of the ethyl group will be a triplet due to coupling with the methylene protons.

Rationale is based on spectral data of similar pyrimidine derivatives.[\[2\]](#)[\[3\]](#)

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will reveal the number of unique carbon atoms in the molecule.

Predicted ¹³C NMR Data (in DMSO-d₆):

Chemical Shift (δ, ppm)	Assignment	Rationale
~170 - 175	C ₄ (C=O)	The carbonyl carbon of the pyrimidinone ring is expected in this downfield region.
~165 - 170	C ₂ (C-S)	The carbon attached to the sulfur and two nitrogen atoms will be significantly deshielded.
~155 - 160	C ₆	The carbon bearing the methyl group is expected in this region.
~100 - 105	C ₅	The vinyl carbon is expected in this region.
~28 - 32	-S-CH ₂ -CH ₃	The methylene carbon of the ethyl group.
~20 - 25	C ₆ -CH ₃	The methyl carbon attached to the pyrimidine ring.
~12 - 15	-S-CH ₂ -CH ₃	The terminal methyl carbon of the ethyl group.

Rationale is based on spectral data of similar pyrimidine derivatives.[\[3\]](#)

Experimental Protocol for NMR Data Acquisition:

- **Sample Preparation:** Dissolve approximately 5-10 mg of 2-(ethylthio)-6-methyl-4-pyrimidinol in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a standard 5 mm

NMR tube.[4]

- Instrument Setup: Utilize a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Use a standard pulse program.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A longer acquisition time may be necessary due to the lower natural abundance of ^{13}C .

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which aids in confirming the molecular formula and identifying structural motifs.

Expected Mass Spectrometry Data:

- Molecular Ion (M^+): An intense peak at $m/z = 170$, corresponding to the molecular weight of the compound.
- Key Fragmentation Patterns:
 - Loss of the ethyl group ($-\text{CH}_2\text{CH}_3$) leading to a fragment at $m/z = 141$.
 - Loss of the entire ethylthio group ($-\text{SCH}_2\text{CH}_3$) resulting in a fragment at $m/z = 109$.
 - Cleavage of the pyrimidine ring can lead to a variety of smaller fragments.

Experimental Protocol for GC-MS Analysis:

- Sample Preparation: Prepare a dilute solution of the compound (e.g., 1 mg/mL) in a volatile solvent such as methanol or dichloromethane.[4]
- GC Separation: Inject the sample into a gas chromatograph equipped with a suitable capillary column (e.g., HP-5MS). Use a temperature program to ensure good separation.[4]
- MS Detection: The eluent from the GC is introduced into the mass spectrometer (typically using electron ionization - EI). The mass spectrum is recorded for the peak corresponding to

the compound of interest.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds.

Expected IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3100 - 3000	N-H stretch	Amide/Lactam
~2970 - 2850	C-H stretch	Aliphatic (ethyl and methyl groups)
~1650 - 1680	C=O stretch	Amide/Lactam (pyrimidinone ring)
~1600 - 1550	C=N and C=C stretch	Pyrimidine ring
~1250 - 1350	C-N stretch	Amine/Amide
~600 - 700	C-S stretch	Thioether

Rationale is based on spectral data of similar pyrimidine derivatives.[\[2\]](#)[\[3\]](#)

Experimental Protocol for FTIR Spectroscopy:

- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
- **Data Acquisition:** The IR spectrum is recorded over the range of 4000-400 cm⁻¹. A background spectrum should be collected and subtracted from the sample spectrum.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly in conjugated systems. The pyrimidinone ring in 2-(ethylthio)-6-methyl-4-pyrimidinol

contains a conjugated system and is expected to show absorption in the UV region.

Expected UV-Vis Absorption:

- A λ_{max} value is anticipated in the range of 250-300 nm, characteristic of the $\pi \rightarrow \pi^*$ transitions within the conjugated pyrimidinone system.

Experimental Protocol for UV-Vis Spectroscopy:

- Sample Preparation: Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., ethanol or acetonitrile).
- Data Acquisition: Record the UV-Vis spectrum over a range of 200-400 nm using a dual-beam spectrophotometer. Use the pure solvent as a blank.

Conclusion

The structural elucidation of 2-(ethylthio)-6-methyl-4-pyrimidinol relies on the synergistic application of various spectroscopic techniques. NMR spectroscopy provides the foundational carbon-hydrogen framework, while mass spectrometry confirms the molecular weight and offers insights into fragmentation. IR and UV-Vis spectroscopy corroborate the presence of key functional groups and the conjugated system, respectively. By integrating the data from these methods, a confident and comprehensive structural assignment can be achieved, which is a critical step in the research and development of this promising compound.

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